

Essential Safety and Logistical Information for Handling Lomitapide-d8

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Compound of Interest

Compound Name: Lomitapide-d8

Cat. No.: B12300079

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For researchers, scientists, and drug development professionals, the proper handling and disposal of potent compounds like **Lomitapide-d8** are paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **Lomitapide-d8**.

Compound Information:

Identifier	Value
Chemical Name	N-(2,2,2-trifluoroethyl)-9-[4-[4-[[[4'-(trifluoromethyl)[1,1'-biphenyl]-2-yl]carbonyl]amino]-1-piperidinyl]butyl-d8]-9H-fluorene-9-carboxamide
CAS Number	2459377-96-7[1]
Molecular Formula	C ₃₉ H ₂₉ D ₈ F ₆ N ₃ O ₂ [1]
Molecular Weight	701.8 g/mol [1]
Formulation	Crystalline solid[1]
Storage	-20°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

Lomitapide is classified as a hazardous substance. The primary hazards associated with Lomitapide include:

- Acute Oral Toxicity: Harmful if swallowed.[2]
- Skin Irritation: Causes skin irritation.[2]
- Eye Irritation: Causes serious eye irritation.[2]
- Respiratory Irritation: May cause respiratory irritation.[2]

It is imperative to handle **Lomitapide-d8**, a deuterated form of Lomitapide, with the same precautions as the parent compound. The following personal protective equipment is mandatory when handling **Lomitapide-d8**:

Protection Type	Specific PPE
Respiratory Protection	Dust respirator
Hand Protection	Protective gloves (e.g., nitrile rubber)
Eye Protection	Safety glasses with side-shields or goggles. A face shield is recommended if there is a splash hazard.
Skin and Body Protection	Protective clothing (e.g., lab coat) and protective boots if required.

A rescuer providing first aid should wear personal protective equipment, such as rubber gloves and air-tight goggles.[3]

Operational Plan for Safe Handling

A systematic approach is crucial to minimize exposure and ensure safety during the handling of **Lomitapide-d8**.

1. Engineering Controls:

- Work in a well-ventilated area.
- Whenever possible, use a closed system or a local exhaust ventilation (e.g., a chemical fume hood) to prevent direct exposure to dust or aerosols.[3]
- Ensure a safety shower and eye wash station are readily accessible.[3]

2. Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Read the Safety Data Sheet (SDS) thoroughly.
- Weighing and Aliquoting: Conduct these procedures in a designated area with appropriate engineering controls (e.g., a balance enclosure within a fume hood). Avoid generating dust.
- Solution Preparation: When dissolving the solid, add the solvent slowly to the solid to minimize dust generation.
- General Handling:
 - Avoid contact with skin, eyes, and clothing.[3]
 - Do not breathe dust, fumes, gas, mist, vapors, or spray.[2]
 - Wash hands and face thoroughly after handling.[3]
 - Take precautionary measures against static discharge.[2]

3. First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Seek medical attention if you feel unwell.[3]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with water/shower. If skin irritation or a rash occurs, seek medical attention.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[3]
Ingestion	Rinse mouth. Seek medical attention if you feel unwell.[3]

Disposal Plan

Proper disposal of **Lomitapide-d8** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

1. Waste Segregation:

- All disposable materials that have come into contact with **Lomitapide-d8** (e.g., gloves, pipette tips, weighing paper, empty vials) should be considered hazardous waste.
- Segregate this waste into a clearly labeled, sealed container.

2. Decontamination:

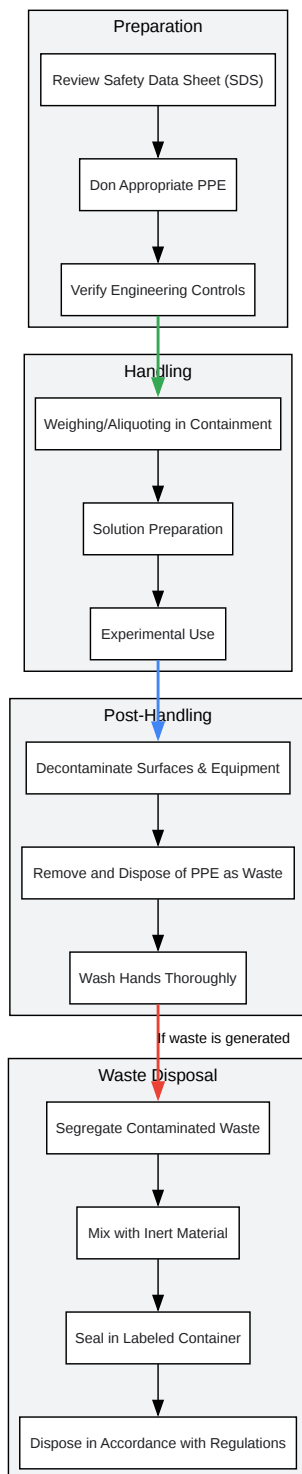
- Decontaminate work surfaces and non-disposable equipment after use. Use an appropriate cleaning agent and follow your institution's standard operating procedures for decontaminating surfaces exposed to potent compounds.

3. Disposal Procedure:

- If a drug take-back program is not available, follow these steps for the disposal of the chemical waste:[4]
 - Do not crush tablets or capsules if disposing of the formulated product.[4]
 - Mix the **Lomitapide-d8** waste with an unappealing substance such as dirt, cat litter, or used coffee grounds.[4]
 - Place the mixture in a sealed container, such as a sealed plastic bag.[4]
 - Dispose of the sealed container in the trash.[4]
- For empty containers, scratch out all personal or identifying information on the label before recycling or disposing of it in the trash.[4]
- Important: Always adhere to local, state, and federal regulations for hazardous waste disposal. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Experimental Workflow

Safe Handling and Disposal Workflow for Lomitapide-d8

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **Lomitapide-d8**.

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